

A Researcher's Guide to Procuring p-Toluic Acid-d7

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Compound of Interest

Compound Name: *p-Toluic acid-d7*

Cat. No.: B12400168

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For researchers and professionals in drug development and related scientific fields, the timely acquisition of high-quality isotopic labeling compounds is paramount. This technical guide provides an in-depth overview of suppliers and purchasing options for **p-Toluic acid-d7** (CAS Number: 1219798-76-1), a deuterated analog of p-Toluic acid. This compound is a critical internal standard for mass spectrometry applications, ensuring accuracy in quantitative analyses.

Summary of Supplier Offerings

The following table offers a comparative summary of **p-Toluic acid-d7** suppliers. The data presented has been compiled from publicly available information and is intended to streamline the procurement process. For the most current pricing and availability, direct consultation with the suppliers is recommended.

Supplier	Product Number	CAS Number	Isotopic Purity	Chemical Purity	Available Pack Sizes
CDN Isotopes	D-6272	1219798-76-1	98 atom % D[1]	-	0.5 g, 1 g[1]
LGC Standards	TRC-T536128	1219798-76-1	Not specified	>95% (HPLC)	50 mg, 100 mg, 250 mg[2]
Fisher Scientific	NC1378503	1219798-76-1	98 atom % D	min 98%	0.5 g[3]
MedChemExpress	HY-76547S1	1219798-76-1	99.37%[4]	99.72% (HPLC)[4]	5mg, 10mg, 25mg, 50mg, 100mg
Sigma-Aldrich	ATEH99C14 CE9	1219798-76-1	-	95%[5]	Not specified
ChemicalBook	Varies	1219798-76-1	Varies	Varies	5 mg, 50 mg, 500 mg[6]
Toronto Research Chemicals (TRC)	T536128	1219798-76-1	Not specified	Not specified	50 mg[6]
American Custom Chemicals Corporation	RDL0015789	1219798-76-1	Not specified	Not specified	5 mg[6]
Medical Isotopes, Inc.	D2600	1219798-76-1	Not specified	Not specified	500 mg[6]

Detailed Supplier Information

CDN Isotopes, a specialized manufacturer of deuterated compounds, provides **p-Toluic acid-d7** with a high isotopic enrichment of 98 atom % D.[1] They offer gram-scale quantities, suitable for extensive research projects.

LGC Standards, a prominent supplier of reference materials, offers **p-Toluic acid-d7** in smaller quantities, which is ideal for initial studies and analytical method development.[2] While the isotopic purity is not explicitly stated on their main product page, a chemical purity of over 95% as determined by HPLC is noted.

Fisher Scientific, a major distributor of scientific products, lists **p-Toluic acid-d7**, specifying both a high isotopic purity of 98 atom % D and a minimum chemical purity of 98%.[3] This provides a convenient procurement option for laboratories that regularly source from this supplier.

MedChemExpress provides comprehensive purity data, with a certificate of analysis for a specific batch indicating an HPLC purity of 99.72% and an isotopic enrichment of 99.37%.[4] They offer a wide range of pack sizes, from milligrams to hundreds of milligrams, catering to diverse research needs.

Sigma-Aldrich, a well-known global supplier of chemicals and laboratory equipment, also lists **p-Toluic acid-d7** with a stated purity of 95%.[5]

ChemicalBook is an online platform that aggregates data from various chemical suppliers, offering a broad view of the market. It lists **p-Toluic acid-d7** from several suppliers, including Toronto Research Chemicals, American Custom Chemicals Corporation, and Medical Isotopes, Inc., with varying pack sizes and prices.[6]

Toronto Research Chemicals (TRC), a brand of LGC, is also listed as a supplier on platforms like ChemicalBook, offering the product in milligram quantities.[6]

Considerations for Procurement

When selecting a supplier for **p-Toluic acid-d7**, researchers should consider the following factors:

- **Purity:** Both isotopic and chemical purity are critical for the intended application. For use as an internal standard in quantitative mass spectrometry, high isotopic enrichment is essential to minimize signal overlap with the non-labeled analyte. A high chemical purity ensures that no impurities interfere with the analysis. Requesting a certificate of analysis for the specific lot is highly recommended.

- **Available Quantities:** The required amount of the standard will vary depending on the scope and frequency of the analyses. Suppliers offer a range of pack sizes to accommodate different needs.
- **Documentation:** Reputable suppliers will provide comprehensive documentation, including a certificate of analysis and a safety data sheet (SDS).
- **Cost and Lead Time:** Comparing prices and delivery times from different suppliers can help in making a cost-effective and timely purchase.

This guide is intended to serve as a starting point for sourcing **p-Toluic acid-d7**. Researchers are encouraged to visit the websites of the individual suppliers to obtain the most up-to-date product specifications and to inquire about specific lot purities.

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